

Application Notes & Protocols for the Quantification of Isoniazid in Biological Samples

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Compound of Interest

Compound Name: *Antitubercular agent-19*

Cat. No.: *B15581650*

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Disclaimer: The specific entity "**Antitubercular agent-19**" could not be definitively identified in publicly available scientific literature. Therefore, these application notes and protocols have been developed using Isoniazid, a primary and extensively studied antitubercular agent, as a representative example to fulfill the detailed requirements of the request. The methodologies described herein are based on established analytical techniques for Isoniazid and can be adapted for other similar small molecule antitubercular agents with appropriate validation.

Introduction

Isoniazid (isonicotinylhydrazide) is a cornerstone of first-line treatment for tuberculosis (TB). Therapeutic drug monitoring (TDM) and pharmacokinetic studies of Isoniazid are crucial for optimizing treatment efficacy, minimizing toxicity, and managing drug-drug interactions. Accurate and precise quantification of Isoniazid in biological matrices such as plasma, serum, and urine is therefore essential for clinical and research purposes.

This document provides detailed application notes and protocols for the quantification of Isoniazid in human plasma using High-Performance Liquid Chromatography with tandem mass spectrometry (HPLC-MS/MS), a highly sensitive and specific method for bioanalysis.

Quantitative Data Summary

The following tables summarize the typical quantitative performance parameters for a validated HPLC-MS/MS method for Isoniazid quantification in human plasma.

Table 1: Calibration Curve and Linearity

Parameter	Value
Analyte	Isoniazid
Internal Standard (IS)	Isoniazid-d4
Matrix	Human Plasma
Calibration Model	Linear, 1/x ² weighting
Range (µg/mL)	0.1 - 20.0
Correlation Coefficient (r ²)	≥ 0.995

Table 2: Precision and Accuracy

Quality Control (QC) Level	Concentration (µg/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Intra-day Accuracy (%Bias)	Inter-day Accuracy (%Bias)
Lower Limit of Quantification (LLOQ)	0.1	≤ 15.0	≤ 15.0	± 20.0	± 20.0
Low QC (LQC)	0.3	≤ 10.0	≤ 10.0	± 15.0	± 15.0
Medium QC (MQC)	5.0	≤ 10.0	≤ 10.0	± 15.0	± 15.0
High QC (HQC)	15.0	≤ 10.0	≤ 10.0	± 15.0	± 15.0

Table 3: Recovery and Matrix Effect

QC Level	Concentration (µg/mL)	Mean Extraction Recovery (%)	Mean Matrix Effect (%)
LQC	0.3	85 - 95	90 - 110
MQC	5.0	85 - 95	90 - 110
HQC	15.0	85 - 95	90 - 110

Experimental Protocols

Materials and Reagents

- Isoniazid reference standard ($\geq 99\%$ purity)
- Isoniazid-d4 (internal standard, IS) ($\geq 99\%$ purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (ultrapure, 18.2 MΩ·cm)
- Human plasma (K2-EDTA as anticoagulant)

Instrumentation

- HPLC System: Shimadzu Nexera X2 or equivalent
- Mass Spectrometer: SCIEX Triple Quad™ 5500 or equivalent
- Analytical Column: Waters Atlantis HILIC Silica (2.1 x 50 mm, 3 µm) or equivalent

Chromatographic and Mass Spectrometric Conditions

Table 4: HPLC Parameters

Parameter	Condition
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	90% B (0-0.5 min), 90-10% B (0.5-2.0 min), 10% B (2.0-3.0 min), 10-90% B (3.0-3.1 min), 90% B (3.1-5.0 min)
Flow Rate	0.5 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Table 5: Mass Spectrometer Parameters

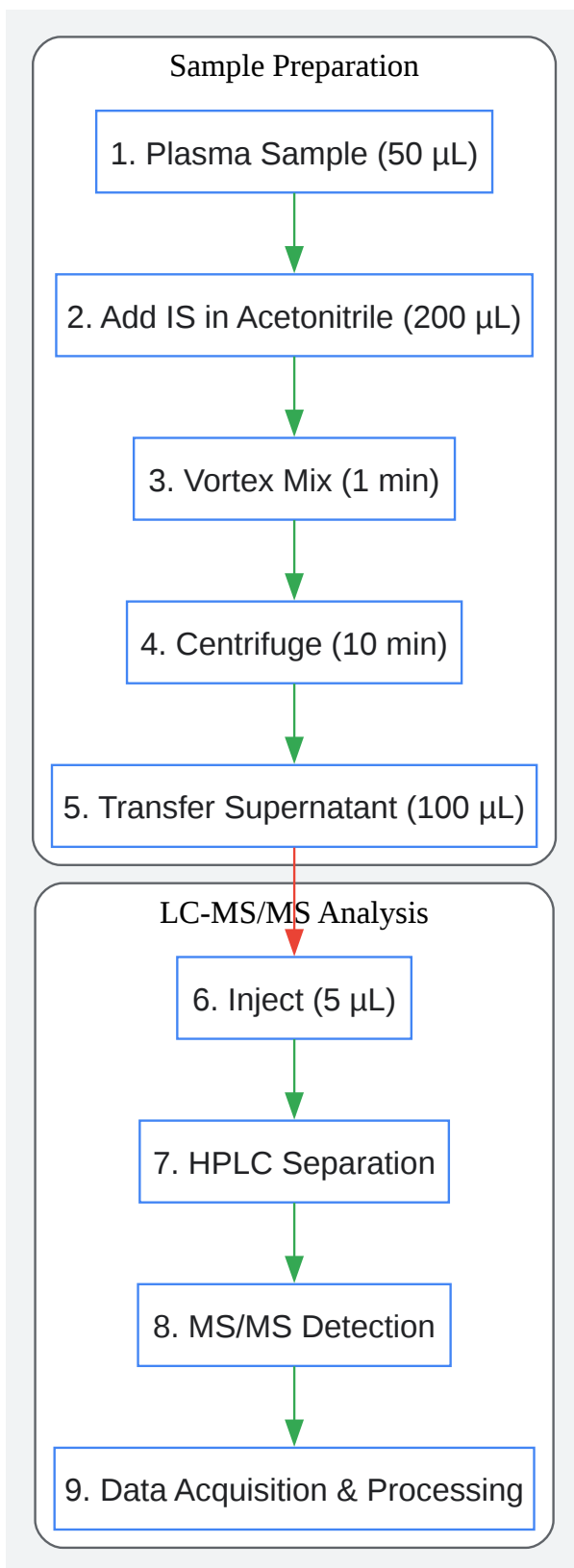
Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Ion Source Gas 1	50 psi
Ion Source Gas 2	50 psi
Curtain Gas	30 psi
Temperature	500 °C
IonSpray Voltage	5500 V
MRM Transitions	Isoniazid: 138.1 -> 121.1, Isoniazid-d4: 142.1 -> 125.1
Dwell Time	150 ms

Sample Preparation: Protein Precipitation

- Label polypropylene tubes for standards, QCs, and unknown samples.
- Pipette 50 µL of plasma into the corresponding tubes.

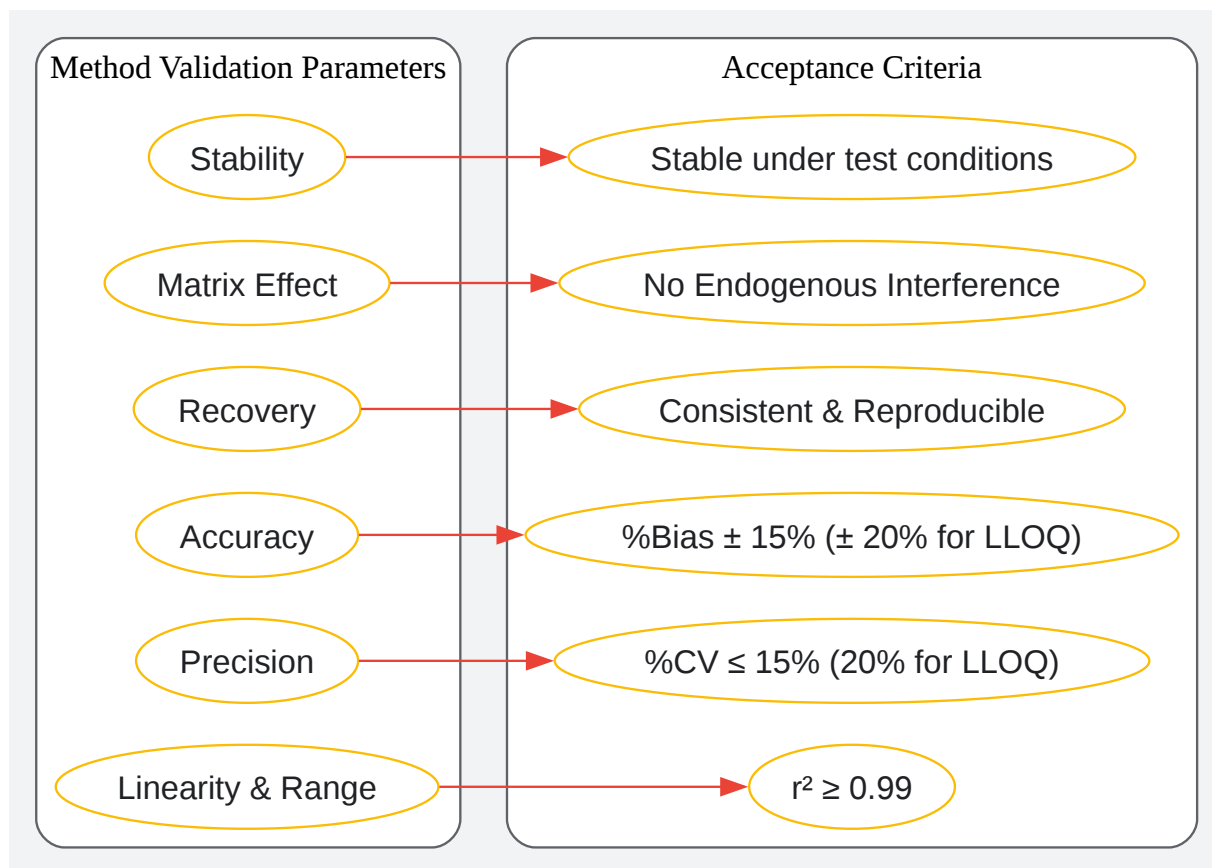
- Add 200 μ L of the internal standard working solution (Isoniazid-d4 in acetonitrile).
- Vortex mix for 1 minute to precipitate proteins.
- Centrifuge at 13,000 rpm for 10 minutes at 4 °C.
- Transfer 100 μ L of the supernatant to a 96-well plate or HPLC vials.
- Inject 5 μ L into the HPLC-MS/MS system.

Visualizations



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Caption: Workflow for Isoniazid quantification in plasma.



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Caption: Bioanalytical method validation parameters.

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